

Technical Monograph: 4-Chloro-2-(2-methylphenyl)benzoic acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-2-(2-methylphenyl)benzoic acid

CAS No.: 1261993-03-6

Cat. No.: B6395923

[Get Quote](#)

Executive Summary

4-Chloro-2-(2-methylphenyl)benzoic acid (IUPAC: 4-chloro-2'-methyl-[1,1'-biphenyl]-2-carboxylic acid) is a functionalized biphenyl scaffold utilized in the synthesis of pharmaceuticals and agrochemicals. Structurally, it consists of a benzoic acid moiety substituted with a chlorine atom at the para position (C4) and an o-tolyl group at the ortho position (C2). This unique substitution pattern makes it a critical intermediate for constructing sterically congested biaryl systems found in angiotensin II receptor blockers (sartans), kinase inhibitors, and succinate dehydrogenase inhibitor (SDHI) fungicides.

Due to its specific substitution pattern, this compound is often synthesized de novo for research applications rather than being a commodity chemical. It serves as a robust building block for exploring Structure-Activity Relationships (SAR) in drug discovery, particularly where the "magic methyl" effect and halogen bonding are investigated.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6][7][8][9]

Property	Specification
Chemical Name	4-Chloro-2-(2-methylphenyl)benzoic acid
IUPAC Name	4-Chloro-2'-methyl-[1,1'-biphenyl]-2-carboxylic acid
CAS Number	Not widely indexed (Custom Synthesis; Analogous to 4'-methyl-2-biphenylcarboxylic acid, CAS 114772-34-8)
Molecular Formula	C ₁₄ H ₁₁ ClO ₂
Molecular Weight	246.69 g/mol
SMILES	<chem>CC1=CC=CC=C1C2=C(C(=O)O)C=CC(Cl)=C2</chem>
Appearance	Off-white to pale yellow crystalline solid
Predicted LogP	~3.8 (High lipophilicity due to biphenyl core)
pKa (Predicted)	~3.5 - 4.0 (Carboxylic acid)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Insoluble in Water

Synthetic Pathway & Methodology

The most reliable route to **4-Chloro-2-(2-methylphenyl)benzoic acid** is the Suzuki-Miyaura Cross-Coupling reaction. This method couples a 2-halo-4-chlorobenzoic acid derivative with 2-methylphenylboronic acid. The choice of the halogen (Br or I) and the base is critical to minimize steric hindrance from the ortho-methyl group.

Retrosynthetic Analysis

The target molecule is disconnected at the biaryl bond.

- Fragment A (Electrophile): 2-Bromo-4-chlorobenzoic acid (or its methyl ester).[1]

- Fragment B (Nucleophile): 2-Methylphenylboronic acid (o-Tolylboronic acid).

Optimized Synthetic Protocol

Step 1: Esterification (Optional but Recommended)

Converting the acid to an ester prevents catalyst poisoning by the free carboxylate and improves solubility.

- Reagents: 2-Bromo-4-chlorobenzoic acid, Methanol, H_2SO_4 (cat.).
- Conditions: Reflux, 4 h.

Step 2: Suzuki-Miyaura Coupling

- Reagents: Methyl 2-bromo-4-chlorobenzoate (1.0 eq), 2-Methylphenylboronic acid (1.2 eq), $\text{Pd}(\text{PPh}_3)_4$ (3-5 mol%), Na_2CO_3 (2.0 M aq.), Toluene/Ethanol (4:1).
- Conditions: Reflux (90°C) under N_2 atmosphere for 12-16 h.

Step 3: Hydrolysis

- Reagents: LiOH or NaOH (3.0 eq), THF/Water.
- Conditions: RT to 50°C until TLC shows consumption of ester.

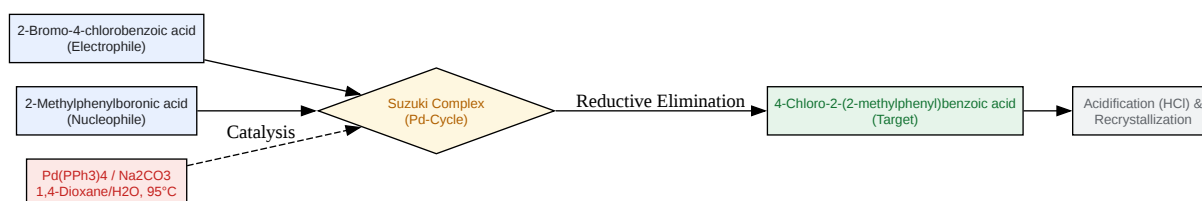
Detailed Experimental Workflow (Direct Acid Coupling)

If coupling the free acid directly (to save steps), use the following protocol:

- Setup: In a 250 mL round-bottom flask equipped with a condenser and magnetic stir bar, dissolve 2-Bromo-4-chlorobenzoic acid (5.0 g, 21.2 mmol) in 1,4-Dioxane (60 mL).
- Degassing: Sparge the solution with Nitrogen for 15 minutes.
- Addition: Add 2-Methylphenylboronic acid (3.46 g, 25.4 mmol) and Tetrakis(triphenylphosphine)palladium(0) (1.2 g, 1.0 mmol).
- Base: Add a degassed solution of Sodium Carbonate (6.7 g in 30 mL water).

- Reaction: Heat the mixture to 95°C under Nitrogen for 18 hours. Monitor by HPLC/TLC.
- Workup:
 - Cool to room temperature.[2]
 - Filter through a Celite pad to remove Palladium black.
 - Acidify the filtrate with 1N HCl to pH ~2. The product will precipitate.
 - Extract with Ethyl Acetate (3 x 50 mL).[3]
 - Wash combined organics with Brine, dry over Na₂SO₄, and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography (Hexane/EtOAc gradient).

Visualized Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: Figure 1. Suzuki-Miyaura cross-coupling pathway for the synthesis of the target biphenyl acid.[3]

Analytical Characterization (Self-Validating)

To ensure the integrity of the synthesized compound, the following analytical data must be verified.

Proton NMR (^1H -NMR, 400 MHz, DMSO- d_6)

- δ 12.8 ppm (s, 1H): Carboxylic acid proton ($-\text{COOH}$).
- δ 7.85 ppm (d, $J=8.2$ Hz, 1H): H-6 on the benzoic acid ring (ortho to COOH).
- δ 7.50 - 7.10 ppm (m, 6H): Overlapping aromatic protons from the chlorophenyl and tolyl rings.
 - Look for the specific coupling of the H-3 and H-5 on the benzoic ring (meta coupling).
- δ 2.15 ppm (s, 3H): Methyl group ($-\text{CH}_3$) on the tolyl ring. Note: This shift is shielded due to the orthogonal twist of the biphenyl system.

Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI), Negative Mode (ESI-).
- Observed Mass: $[\text{M}-\text{H}]^- = 245.03$ m/z.
- Isotope Pattern: Distinct 3:1 ratio for $^{35}\text{Cl}/^{37}\text{Cl}$ isotopes (peaks at 245 and 247).

HPLC Purity

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 min.
- Retention Time: Expected to elute later than unsubstituted biphenyl acids due to the chloro and methyl lipophilic groups.

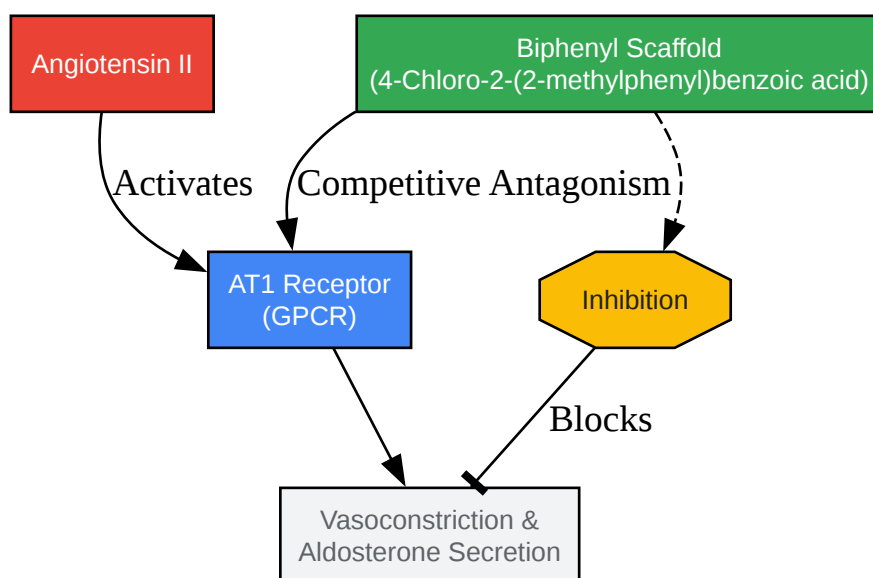
Applications in Drug Development[1]

This scaffold is a "privileged structure" in medicinal chemistry, serving as a core for:

- Angiotensin II Receptor Antagonists (Sartans):

- The biphenyl-2-carboxylic acid moiety is a bioisostere for the tetrazole ring found in Losartan and Valsartan. The 4-chloro substituent allows for further derivatization (e.g., Buchwald-Hartwig amination) to introduce polarity.
- Kinase Inhibitors (Type II):
 - The twisted biphenyl structure creates a hydrophobic pocket filler. The ortho-methyl group restricts rotation (atropisomerism), potentially locking the molecule in a bioactive conformation.
- Fungicides (SDHI Class):
 - Analogs of this acid are precursors to carboxamide fungicides (e.g., Boscalid derivatives), where the acid is converted to an amide.

Signaling Pathway Interaction (Example: Angiotensin II)



[Click to download full resolution via product page](#)

Caption: Figure 2. Mechanism of action for biphenyl-based AT1 receptor antagonists.

Safety & Handling (MSDS Highlights)

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).

- Storage: Store in a cool, dry place. Keep container tightly closed.
- Personal Protective Equipment (PPE): Wear nitrile gloves, safety goggles, and a lab coat. Use in a fume hood to avoid inhalation of dust.
- Disposal: Dispose of as halogenated organic waste.

References

- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483. [Link](#)
- Goossen, L. J., et al. (2006). Synthesis of Biaryls via Decarboxylative Coupling. Journal of the American Chemical Society, 128(30), 10028–10029. [Link](#)
- BenchChem. (2025).[4] Biphenyl Carboxylic Acid Scaffolds in Medicinal Chemistry. [Link](#)
- PubChem. (2025). Biphenyl-2-carboxylic acid derivatives. National Library of Medicine. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. equationchemical.com [equationchemical.com]
- 2. Novel synthesis method of 4' -chloro-2-aminobiphenyl - Patent CN-111039796-A - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Monograph: 4-Chloro-2-(2-methylphenyl)benzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6395923/docs#technical-monograph-4-chloro-2-2-methylphenyl-benzoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)